Application Note: Solid-Phase Synthesis with N-Boc-2-Amidinopiperidine

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Compound of Interest

Compound Name:	*Tert-butyl 2-carbamimidoylpiperidine-1-carboxylate*
CAS No.:	*1258640-98-0*
Cat. No.:	*B1522534*

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Design and Synthesis of Acyl-Amidine Peptidomimetics

Introduction & Mechanistic Rationale

N-Boc-2-amidinopiperidine (CAS: 1258640-98-0) is a specialized building block used to introduce a basic, arginine-like pharmacophore into peptide backbones.[1] Unlike simple amines, the amidine group (

) presents unique synthetic challenges due to its high basicity (

) and nucleophilic ambiguity.[1]

In medicinal chemistry, this moiety is employed to synthesize acyl-amidine inhibitors.[1] The acyl-amidine linkage (

) mimics the tetrahedral transition state of amide bond hydrolysis, making it a "serine trap" for protease enzymes.[1]

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The Reagent Profile

- Chemical Name:**tert-Butyl 2-carbamimidoylpiperidine-1-carboxylate**[1][2][3][4][5]
- Functional Groups:
  - Piperidine Nitrogen (N1): Protected by Boc (Acid-labile).[1]
  - Amidine Group (C2): Unprotected (Free base or salt).
- Synthetic Role: Nucleophile (via the amidine nitrogen) for C-terminal capping of resin-bound peptides.[1]

Strategic Synthesis Planning

When using N-Boc-2-amidinopiperidine in SPPS, the primary objective is typically to couple the amidine nitrogen to the C-terminal carboxylic acid of a resin-bound peptide.[1] This creates the bioactive acyl-amidine motif.[1]

Critical Considerations

- Basicity vs. Nucleophilicity: The free amidine is highly basic. In standard coupling (HATU/DIPEA), the amidine can protonate, rendering it non-nucleophilic. Protocol Adjustment: Use a stoichiometric deficit of tertiary base (DIPEA) or use the amidine free base without additional base if possible.
- Regioselectivity: The amidine has two nitrogens. Reaction with an activated ester usually occurs at the imino nitrogen, followed by tautomerization.
- Stability: Acyl-amidines are sensitive to hydrolysis.[1] Cleavage cocktails must be carefully selected (avoiding prolonged exposure to aqueous strong acids).

Experimental Protocols

Protocol A: Direct Coupling to Resin-Bound Peptide (C-Terminal Capping)

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Use this protocol to attach N-Boc-2-amidinopiperidine to the C-terminus of a peptide synthesized on 2-Chlorotrityl or Wang resin.[1]

Materials

- Resin: Peptide-Resin with free C-terminal -COOH (e.g., on 2-Chlorotrityl Chloride resin).[1]
- Reagent: N-Boc-2-amidinopiperidine (Free base preferred; if HCl salt, perform a wash step).
- Coupling Agents: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate), HOAt.[1]
- Solvent: Anhydrous DMF.
- Base: DIPEA (Diisopropylethylamine).

Step-by-Step Procedure

- Resin Preparation:
  - Swell the peptide-resin (0.1 mmol scale) in DMF for 20 minutes.
  - Drain and wash with DMF (3 x 5 mL).
- Activation (Pre-activation is Critical):
  - In a separate vial, dissolve HATU (0.11 mmol, 1.1 eq) and HOAt (0.11 mmol, 1.1 eq) in 2 mL DMF.
  - Add DIPEA (0.2 mmol, 2.0 eq) to the activation mixture.
  - Add this solution to the resin immediately. Shake for 2 minutes to form the activated ester (OBt/OAt ester).
  - Note: Pre-activation minimizes the exposure of the basic amidine to the activating agent, reducing side reactions.
- Coupling:

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- Dissolve N-Boc-2-amidinopiperidine (0.15 mmol, 1.5 eq) in 1 mL DMF.
- Add the reagent solution to the resin-activation mixture.[1][6]
- Agitate at room temperature for 4–6 hours.
- Monitoring: Standard Kaiser test may not work for amidines. Use Chloranil test or micro-cleavage/LC-MS to verify coupling.[1]

- Washing:
  - Drain the reactor.[6]
  - Wash with DMF (5 x 5 mL), DCM (3 x 5 mL), and MeOH (2 x 5 mL).
  - Dry the resin under vacuum.
- Global Cleavage & Deprotection:
  - Treat resin with TFA/TIS/H2O (95:2.5:2.5) for 2 hours.
  - Chemistry: This step cleaves the peptide from the resin (if acid-labile linker) AND removes the Boc group from the piperidine ring.
  - Result: Peptide-CO-NH-C(=NH)-Piperidine (with free secondary amine on ring).[1]
- Work-up:
  - Precipitate in cold diethyl ether. Centrifuge and lyophilize.
  - Purify via RP-HPLC (C18 column) using a water/acetonitrile gradient (0.1% TFA).[1]

Protocol B: Solution-Phase "Inverse" Coupling (High Purity Route)

Use this protocol if direct solid-phase coupling yields poor results due to steric hindrance or basicity.[1]

- Peptide Synthesis: Synthesize the peptide on 2-Chlorotrityl Resin.

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- Mild Cleavage: Treat resin with 1% TFA in DCM (or HFIP/DCM) for 30 mins to cleave the protected peptide (retaining side-chain protecting groups).[1]
- Activation: Dissolve the protected peptide-COOH in dry DMF. Activate with IBCF (Isobutyl chloroformate) and NMM (N-methylmorpholine) at -15°C to form the mixed anhydride.[1]
- Coupling: Add N-Boc-2-amidinopiperidine (free base) to the cold mixture. Stir at -15°C for 1h, then warm to RT overnight.
- Final Deprotection: Treat the purified intermediate with TFA/H2O/TIS to remove side-chain groups and the piperidine Boc.

Visualization: Synthetic Workflow

The following diagram illustrates the solid-phase assembly and chemical transformations involved in using N-Boc-2-amidinopiperidine.

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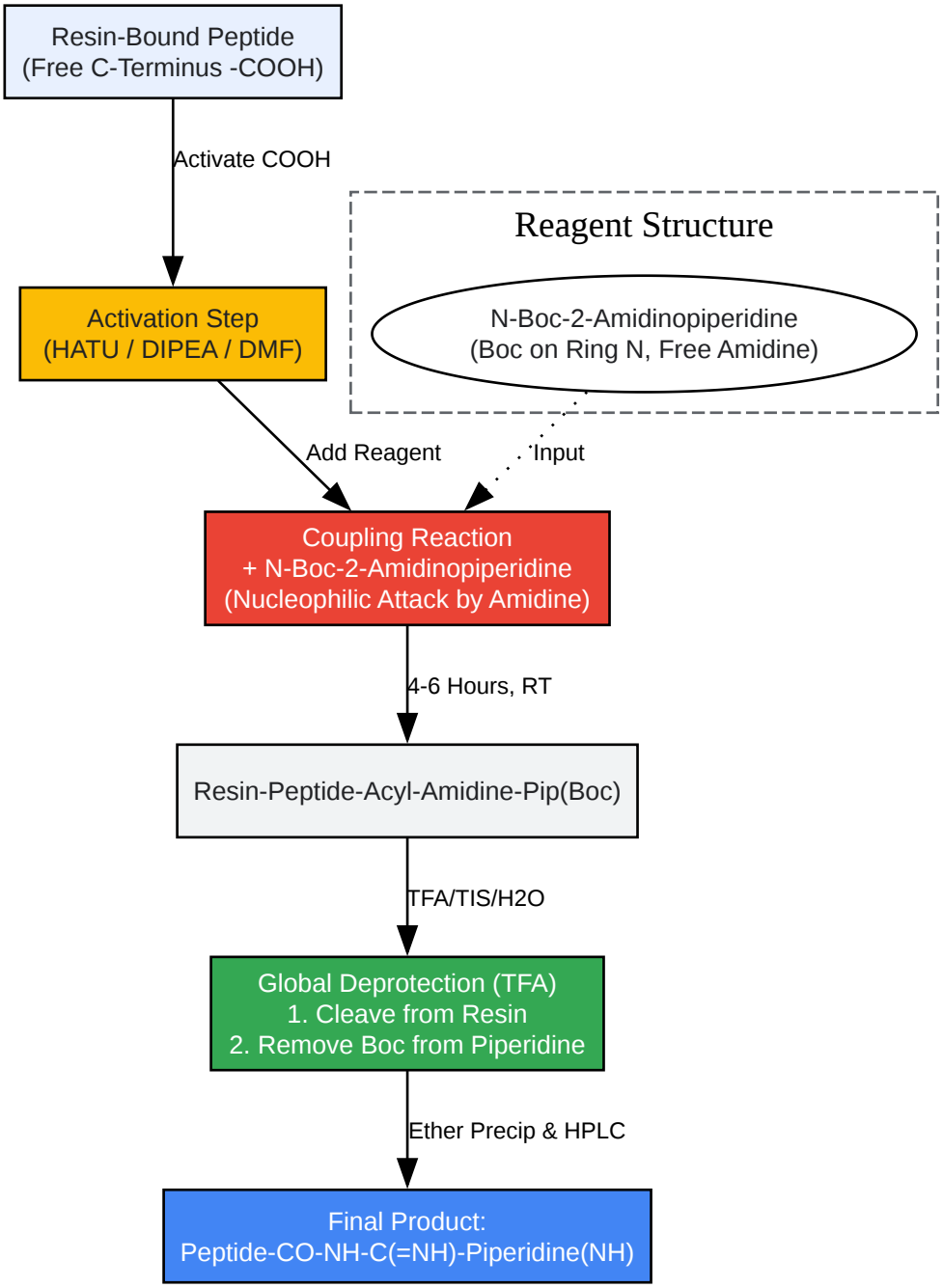

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Caption: Workflow for C-terminal capping with N-Boc-2-amidinopiperidine, highlighting the activation, coupling, and concomitant deprotection steps.

Troubleshooting & Optimization Data

The following table summarizes common issues encountered during the coupling of amidines to solid supports and their solutions.

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Issue	Probable Cause	Optimization Strategy
Low Yield / No Reaction	Amidine protonation by excess DIPEA/TFA salts.[1]	Desalt the reagent (wash with dilute NaOH/DCM) before use.[1] Use collidine (weaker base) instead of DIPEA.
Side Product: Dehydration	Formation of nitrile (R-CN) from amide.[1]	Avoid over-activation.[1] Use HATU or PyBOP; avoid carbodiimides (DCC/DIC) which can cause dehydration of amidines.
Racemization	High pH or prolonged activation of C-terminal residue.[1]	Use HOAt as an additive. Maintain low temperature (0°C) during reagent addition.
Incomplete Boc Removal	Steric hindrance on the piperidine ring.[1]	Extend TFA cleavage time to 3 hours. Ensure "scavengers" (TIS/Water) are fresh.

References

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